

An In-depth Technical Guide to the Physicochemical Properties of Barium Phosphite

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Compound of Interest

Compound Name: *Barium phosphite*

Cat. No.: *B1164907*

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This technical guide provides a comprehensive overview of **barium phosphite**, with a specific focus on its appearance, color, and other key physicochemical properties. The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical data on this inorganic compound.

Chemical Identity and Physicochemical Properties

Barium phosphite is an inorganic salt that can exist in a few forms, with the most common being Barium hydrogen phosphite (BaHPO_3) and Barium dihydrogen phosphite ($\text{Ba}(\text{H}_2\text{PO}_3)_2$) [1]. At standard temperature and pressure, it presents as a white crystalline solid[1][2][3]. Unlike many other barium salts, **barium phosphite** is soluble in water[1][4]. The phosphite ion in the compound has phosphorus in a lower oxidation state compared to the more common phosphate ion, which imparts distinct chemical properties[1].

Table 1: Key Physicochemical Properties of **Barium Phosphite**

Property	Value	Reference
Appearance	White crystalline solid	[1][2][3]
Molecular Formula	BaHO ₃ P (for Barium hydrogen phosphite)	[1][5][6]
Ba(H ₂ PO ₃) ₂ (for Barium dihydrogen phosphite)	[1]	
Molecular Weight	217.31 g/mol (for BaHO ₃ P)	[1][5][6]
296.2739 g/mol (for Ba(H ₂ PO ₃) ₂)	[1]	
CAS Number	26946-37-2	[1][7]
Solubility	Soluble in water	[1][4]
Density	5.42 g/cm ³ (calculated)	[2]

Crystal Structure

Barium dihydrogen phosphite hemihydrate (Ba(H₂PO₃)₂·0.5H₂O) crystallizes in a monoclinic system. The structure is a complex three-dimensional network where ninefold-coordinated barium ions are connected by dihydrogen phosphite anions[2][8].

Table 2: Crystallographic Data for Barium Dihydrogen Phosphite

Parameter	Value	Reference
Crystal System	Monoclinic	[2]
Space Group	P2 ₁ /c	[2]
Unit Cell Parameters	a = 6.486(1) Å	[2]
b = 7.710(1) Å	[2]	
c = 8.172(2) Å	[2]	
β = 104.72(3)°	[2]	
Unit Cell Volume	~395.2 Å ³	[2]
Formula Units (Z)	4	[2]

Experimental Protocols: Synthesis of Barium Phosphite

Two common laboratory methods for the synthesis of **barium phosphite** are detailed below.

This method represents a straightforward approach to synthesizing **barium phosphite**.

Methodology:

- Reactants: Barium carbonate (BaCO₃) and phosphorous acid (H₃PO₃).
- Procedure:
 - In a fume hood, slowly add phosphorous acid to a stirred suspension of barium carbonate in distilled water.
 - The reaction proceeds with the evolution of carbon dioxide gas. The chemical equation for this reaction is: $\text{BaCO}_3 + 2\text{H}_3\text{PO}_3 \rightarrow \text{Ba}(\text{H}_2\text{PO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$ [1][4].
 - Continue stirring until the effervescence ceases, indicating the complete reaction of the barium carbonate.

- The resulting solution contains dissolved **barium phosphite**.
- Isolation:
 - Filter the solution to remove any unreacted starting material.
 - Isolate the solid **barium phosphite** from the aqueous solution via vacuum evaporation^[1].

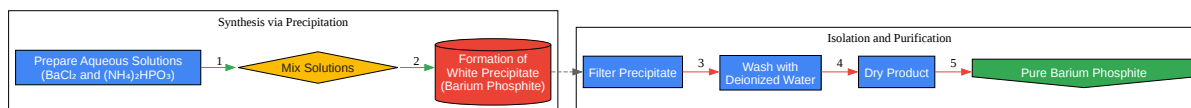
This method involves the precipitation of **barium phosphite** from a solution of soluble salts.

Methodology:

- Reactants: Barium chloride (BaCl_2) and ammonium phosphite ($(\text{NH}_4)_2\text{HPO}_3$).
- Procedure:
 - Prepare separate aqueous solutions of barium chloride and ammonium phosphite.
 - Slowly add the ammonium phosphite solution to the barium chloride solution with constant stirring.
 - A white precipitate of **barium phosphite** hemihydrate will form. The reaction is as follows:
$$\text{BaCl}_2 (\text{aq}) + (\text{NH}_4)_2\text{HPO}_3 (\text{aq}) \rightarrow \text{Ba}(\text{H}_2\text{PO}_3)_2 \cdot 0.5\text{H}_2\text{O} (\text{s}) + 2\text{NH}_4\text{Cl} (\text{aq})$$
^[1].
- Isolation and Purification:
 - Collect the precipitate by filtration.
 - Wash the precipitate with deionized water to remove soluble byproducts such as ammonium chloride.
 - Dry the purified **barium phosphite** in a desiccator or under vacuum at a low temperature.

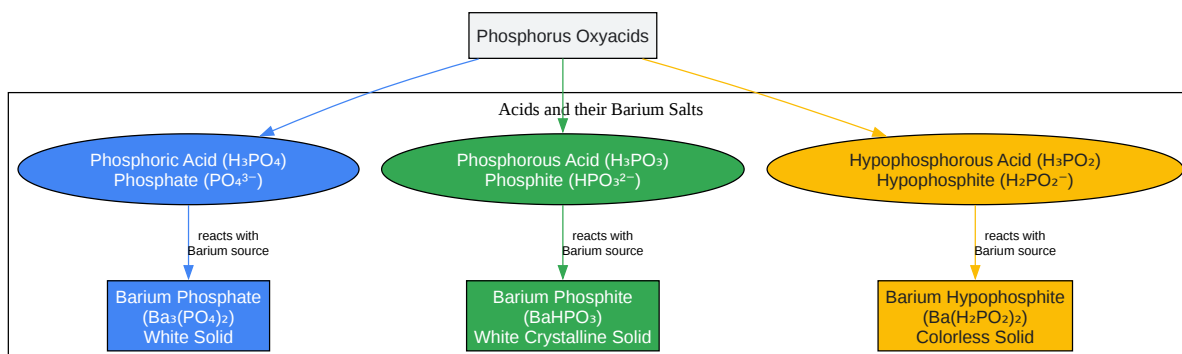
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **barium phosphite** and the chemical relationship between different barium salts of phosphorus oxyacids.



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Caption: Experimental workflow for the synthesis of **barium phosphite**.



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Caption: Relationship between barium salts of phosphorus oxyacids.

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